

# Commercial availability and suppliers of [2,4'-Bipyridine]-5-carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: [2,4'-Bipyridine]-5-carbaldehyde

Cat. No.: B1523026

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## Technical Guide: [2,4'-Bipyridine]-5-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **[2,4'-Bipyridine]-5-carbaldehyde**, a heterocyclic organic compound of interest in medicinal chemistry and materials science. This document details its commercial availability, potential synthetic routes, and key applications, with a focus on providing practical information for laboratory use.

## Commercial Availability and Suppliers

**[2,4'-Bipyridine]-5-carbaldehyde** (CAS Number: 834881-87-7) is available from several chemical suppliers. The purity and formulation may vary, and it is recommended to request certificates of analysis from the respective suppliers for detailed specifications.

Supplier	CAS Number	Purity	Notes
Amadis Chemical	834881-87-7	97%	Pricing upon request. <a href="#">[1]</a>
ChemicalBook	834881-87-7	95%+	Supplier: LIFE CHEMICALS. <a href="#">[2]</a>
Chem960	834881-87-7	-	Pricing and purity upon inquiry.

Table 1: Commercial Suppliers of **[2,4'-Bipyridine]-5-carbaldehyde**

## Physicochemical Properties

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O
Molecular Weight	184.19 g/mol
Appearance	Solid (form may vary)
Storage Conditions	2-8°C for long-term storage. <a href="#">[1]</a>

Table 2: Physicochemical Data for **[2,4'-Bipyridine]-5-carbaldehyde**

## Synthesis and Experimental Protocols

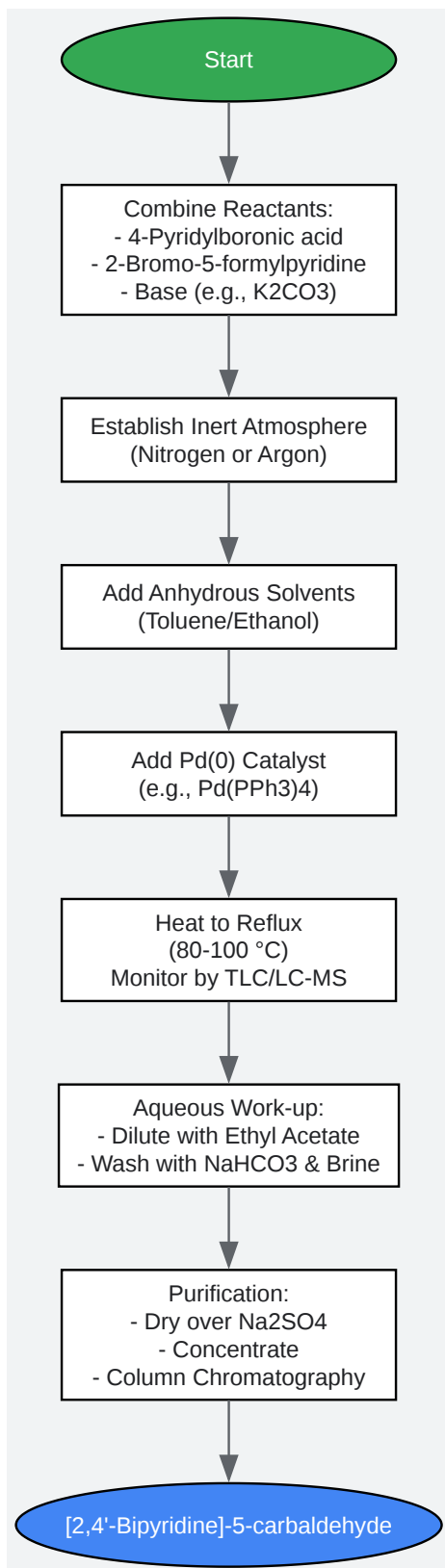
The synthesis of unsymmetrical bipyridines such as **[2,4'-Bipyridine]-5-carbaldehyde** is commonly achieved through palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura coupling is a particularly effective method for forming the C-C bond between the two pyridine rings.[\[3\]](#)

## Proposed Synthetic Protocol: Suzuki-Miyaura Cross-Coupling

This protocol is a representative procedure adapted from established methods for the synthesis of unsymmetrical bipyridines and may require optimization for this specific target molecule.

## Reaction Scheme:

Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.



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Caption: General experimental workflow for the synthesis of **[2,4'-Bipyridine]-5-carbaldehyde**.

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## References

- 1. [2,4'-bipyridine]-5-carbaldehyde, 834881-87-7-Amadis Chemical [amadischem.com]
- 2. 834881-87-7 CAS Manufactory [m.chemicalbook.com]
- 3. BJOC - A convenient route to symmetrically and unsymmetrically substituted 3,5-diaryl-2,4,6-trimethylpyridines via Suzuki–Miyaura cross-coupling reaction [beilstein-journals.org]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)